

Quantitative Data & Synthesis Intermediates

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Compound Focus: Seragakinone A

Cat. No.: S639206

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Compound / Parameter	Value / Description	Context
Natural Source	Unidentified marine-derived fungus [1]	Symbiotic with rhodophyta <i>Ceradictyon spongiosum</i> [2].
Biological Activity	Antibacterial and antifungal activity; significantly enhances the effect of known antifungal agents [1].	Suggests potential application as a combination therapy agent.
Overall Yield	2.3% over 26 steps [2]	Reflects the complexity of the total synthesis.
First Benzoin Condensation	Yield: 86%; Enantioselectivity: 99% ee [2]	Construction of tetracyclic core 36 from aldehyde 35 .
Second Benzoin Condensation	Yield: 90%; Excellent diastereoselectivity [2]	Construction of pentacyclic core 38 from ketoaldehyde 37 .

Detailed Experimental Protocols

The following methodology outlines the key benzoin condensation steps as reported in the total synthesis.

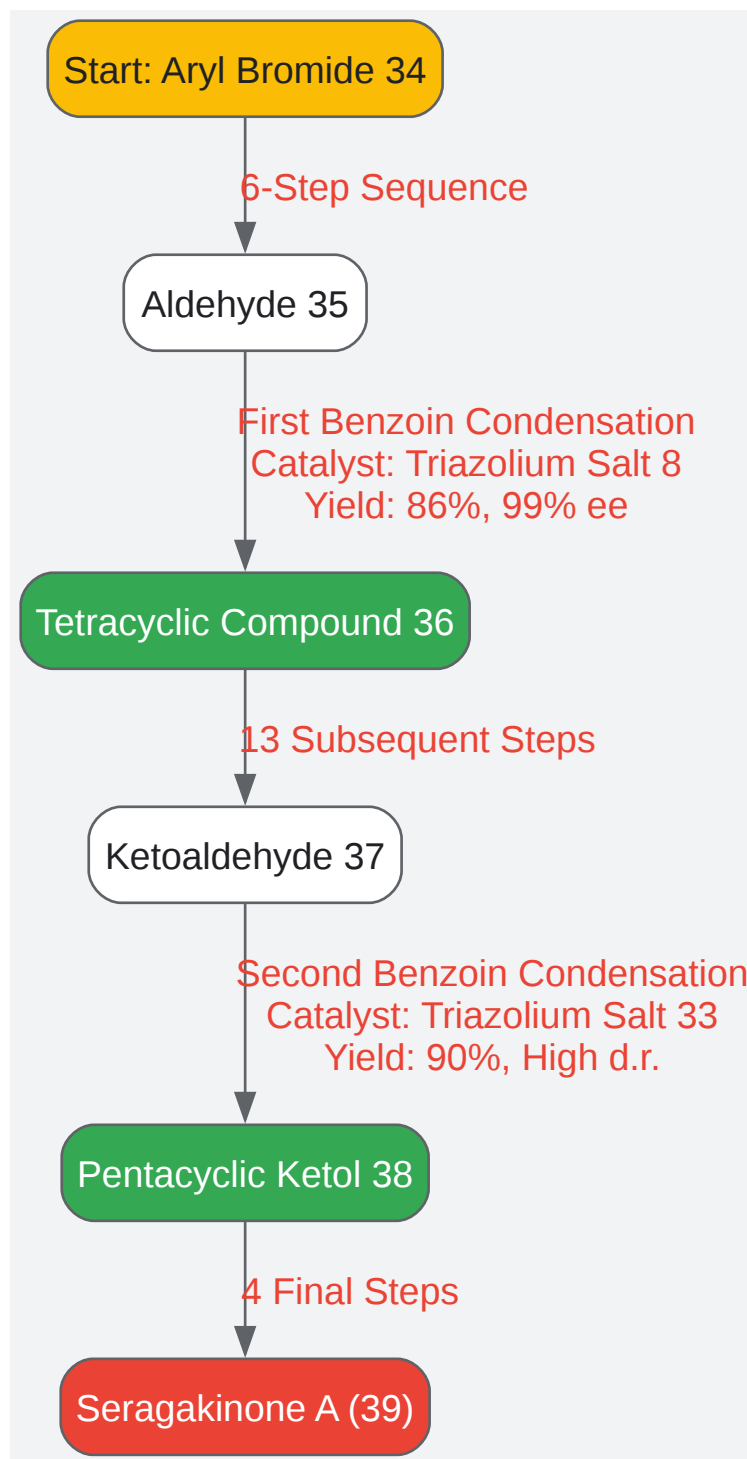
Protocol Step

Detailed Methodology & Conditions

| **First Benzoin Condensation** | **Reaction:** Aldehyde **35** is treated with the chiral triazolium salt **8** (10 mol%) and triethylamine (base) [2]. **Conditions:** The reaction proceeds to form the tetracyclic compound **36** [2]. **Work-up & Analysis:** The product is isolated in high yield (86%) with excellent enantioselectivity (99% ee), confirmed by standard analytical techniques (e.g., HPLC with a chiral column) [2]. || **Second Benzoin Condensation** | **Reaction:** Ketoaldehyde **37** undergoes an intramolecular benzoin condensation catalyzed by the chiral triazolium salt **33** [2]. **Conditions:** The reaction furnishes the pentacyclic ketol **38** [2]. **Work-up & Analysis:** The product is obtained in 90% yield with excellent diastereoselectivity. The stereochemistry was unequivocally confirmed by X-ray crystallographic analysis [2]. |

Experimental Workflow for Key Synthesis Steps

The DOT script below visualizes the strategic role of the two key benzoin condensations in building the complex molecular architecture of **Seragakinone A**.

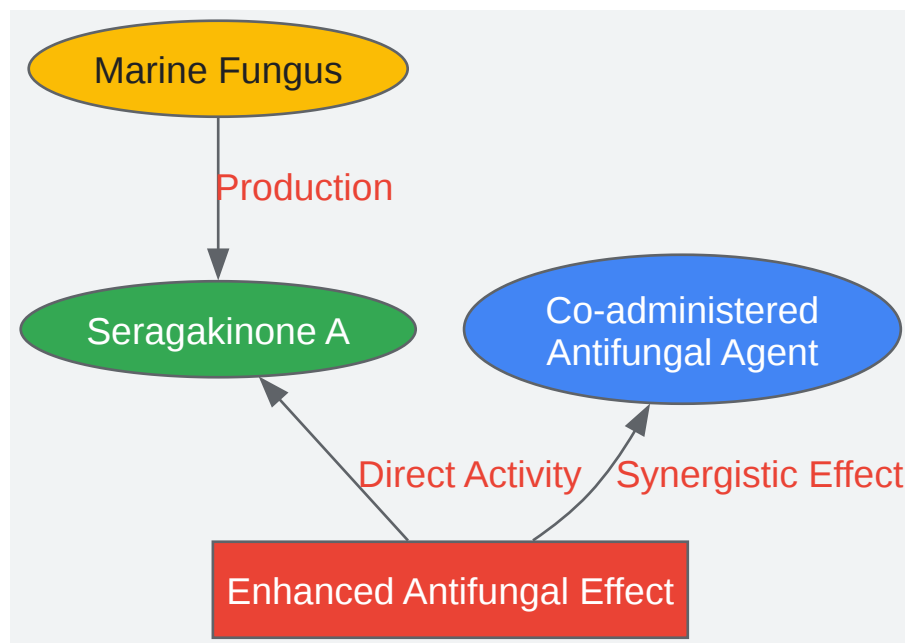


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*Synthetic strategy for **Seragakinone A**, highlighting key benzoin condensation steps.*

Biological Activity and Research Context

Seragakinone A was isolated from an unidentified marine fungus and has demonstrated intrinsic antibacterial and antifungal activity [1]. A particularly notable finding is its ability to **significantly enhance the effect of other antifungal agents**, positioning it as a potential candidate for combination therapy [1]. The complete biosynthesis pathway within the fungus remains a subject for further investigation.



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*Proposed synergistic mechanism of **Seragakinone A** enhancing other antifungals.*

Research Gaps and Future Directions

- **Mechanism of Action:** The precise molecular target and mechanism by which **Seragakinone A** exerts its antibacterial activity and enhances the effect of other antifungals remain unknown and are a primary target for future research [1].
- **Structure-Activity Relationships (SAR):** Systematic modification of the **Seragakinone A** structure and biological evaluation of the analogs could identify the pharmacophore and optimize potency and selectivity [2] [1].
- **Supply and Synthesis:** The total synthesis, while a landmark achievement, is long and has a low overall yield. Development of a more efficient and scalable synthesis is crucial for further pre-clinical development [2].

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References

1. Search for New Bioactive Marine Natural Products and ... [jstage.jst.go.jp]
2. Applications of N-Heterocyclic Carbene Catalysis in Total ... [pmc.ncbi.nlm.nih.gov]

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